

3,5,5-Trimethylhexanoic acid IUPAC nomenclature and synonyms

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Compound of Interest

Compound Name: 3,5,5-Trimethylhexanoic acid

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An In-depth Technical Guide to 3,5,5-Trimethylhexanoic Acid

Introduction

3,5,5-Trimethylhexanoic acid, a branched-chain carboxylic acid, is a significant chemical intermediate with diverse applications across various industries. This technical guide provides a comprehensive overview of its nomenclature, chemical and physical properties, synthesis, and key applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Nomenclature and Chemical Identity

The systematic naming of chemical compounds is crucial for unambiguous identification. The IUPAC nomenclature and common synonyms for this compound are detailed below.

IUPAC Name: **3,5,5-trimethylhexanoic acid**[\[1\]](#)[\[2\]](#)

Synonyms: A variety of synonyms are used to refer to **3,5,5-trimethylhexanoic acid** in scientific literature and commerce. These include:

- Isononanoic acid
- Hexanoic acid, 3,5,5-trimethyl-[\[1\]](#)[\[3\]](#)

- Kyowanoic N[2]
- Cekanoic C9 Acid[2]

Key Identifiers:

- CAS Number: 3302-10-1[1][3]
- Molecular Formula: C₉H₁₈O₂[3]
- Molecular Weight: 158.24 g/mol [2]
- InChI Key: OILUAKBAMVLXGF-UHFFFAOYSA-N[1][3]
- SMILES: CC(CC(=O)O)CC(C)(C)C[1][2]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **3,5,5-trimethylhexanoic acid** is essential for its application in research and development. The following tables summarize key quantitative data.

Table 1: Physical Properties

Property	Value	Reference
Appearance	Colorless liquid	
Boiling Point	121 °C (at 10 mmHg)	[4]
Melting Point	-70 °C	[4]
Density	0.91 g/cm ³	[4]
Vapor Pressure	0.23 mmHg	[2]
Refractive Index	1.4278-1.4298	[4]
Flash Point	125 °C	[4]
Solubility	Soluble in organic solvents, sparingly soluble in water.	[4]

Table 2: Chemical and Computational Properties

Property	Value	Reference
XLogP3-AA	2.8	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	2	[5]
Rotatable Bond Count	4	[5]
Topological Polar Surface Area	37.3 Å ²	[2][5]
Complexity	133	[5]

Experimental Protocols

Synthesis of 3,5,5-Trimethylhexanoic Acid

A common method for the synthesis of **3,5,5-trimethylhexanoic acid** is the oxidation of 3,5,5-trimethylhexanol. The following protocol is based on established patent literature.[6]

Materials:

- 3,5,5-trimethylhexanol
- Molecular oxygen (or air)
- Acetic acid (as a solvent, optional)
- Manganous acetate (as a catalyst, optional)
- Aqueous alkali solution (e.g., NaOH)
- Ether
- Acid for acidification (e.g., HCl)

Procedure:

- 3,5,5-trimethylhexanol is intimately mixed with molecular oxygen. This can be achieved by passing a stream of air through the alcohol.[\[6\]](#)
- The reaction is maintained at a temperature between 0 °C and 100 °C, with a preferred range of 20 °C to 75 °C.[\[6\]](#)
- The oxidation is allowed to proceed until **3,5,5-trimethylhexanoic acid** is formed. The reaction initially forms an organic peroxy compound which gradually converts to the desired carboxylic acid.[\[6\]](#)
- To increase the reaction rate, an oxidation catalyst such as manganous acetate can be employed, and the reaction can be carried out in a solvent like acetic acid.[\[6\]](#)
- Purification:
 - The crude product is distilled under reduced pressure.[\[6\]](#)
 - The distilled product is then treated with an aqueous alkali solution to form the sodium salt.

- The aqueous layer is extracted with ether to remove any unreacted alcohol.
- The aqueous layer is then acidified to regenerate the **3,5,5-trimethylhexanoic acid**.
- The purified acid is separated and can be further purified by a final distillation.[\[6\]](#)

Analytical Methods

The identity and purity of **3,5,5-trimethylhexanoic acid** can be confirmed using standard analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is suitable for separating the compound from a mixture and confirming its molecular weight and fragmentation pattern.[\[2\]](#)[\[3\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy can be used to elucidate the chemical structure of the molecule.[\[5\]](#)[\[7\]](#)
- Infrared (IR) Spectroscopy: The presence of the characteristic carboxylic acid functional group can be confirmed by IR spectroscopy.[\[5\]](#)[\[8\]](#)

Applications in Research and Drug Development

3,5,5-Trimethylhexanoic acid serves as a versatile building block in organic synthesis and has several applications relevant to the pharmaceutical and agrochemical industries.

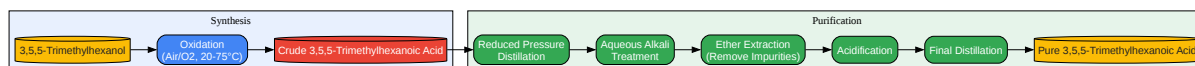
- Chemical Intermediate: It is an important raw material for the synthesis of more complex molecules, including pharmaceuticals, agrochemicals, and dyestuffs.[\[9\]](#) Its derivatives, such as esters and salts, are used in a wide range of products.
- Drug Delivery: There is growing interest in the use of **3,5,5-trimethylhexanoic acid** in drug delivery systems. It has the potential to enhance the solubility and bioavailability of active pharmaceutical ingredients (APIs), particularly those that are poorly water-soluble.
- Agrochemicals: In the agrochemical sector, it is used as a precursor in the synthesis of active ingredients for pesticides and herbicides. Its derivatives can also act as co-formulants to improve the stability and delivery of these active ingredients.[\[10\]](#)

- Other Industrial Applications: Its esters are used as plasticizers and in the formulation of synthetic lubricants. Its metal salts can be used as paint driers and PVC stabilizers.

Visualizations

Synthesis and Purification Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **3,5,5-trimethylhexanoic acid**.

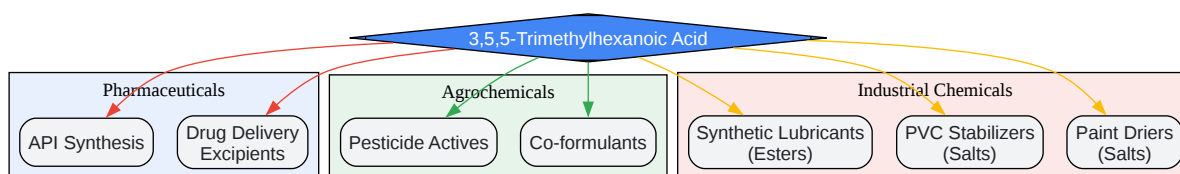


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Caption: Workflow for the synthesis and purification of **3,5,5-trimethylhexanoic acid**.

Role as a Chemical Intermediate

This diagram illustrates the role of **3,5,5-trimethylhexanoic acid** as a central intermediate in the synthesis of various downstream products.



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Caption: Applications of **3,5,5-trimethylhexanoic acid** as a chemical intermediate.

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